

Application Notes: Staining Natural Fibers with Reactive Red 180

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Compound of Interest

Compound Name: *Reactive red 180*

Cat. No.: *B12380738*

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Introduction

Reactive Red 180 is a vinyl sulfone-type reactive dye widely used for dyeing cellulosic fibers such as cotton, linen, and viscose.[1] Reactive dyes form a covalent bond with the hydroxyl groups of cellulosic fibers, resulting in excellent wash fastness.[2][3] The dyeing process is typically carried out in an alkaline medium, with the addition of an electrolyte, such as sodium chloride or sodium sulfate, to promote dye exhaustion.[2][4] This document provides a detailed protocol for the application of **Reactive Red 180** to natural fibers for research and development purposes.

Principle of Staining

The staining mechanism of **Reactive Red 180** involves two main stages: exhaustion and fixation.

- **Exhaustion:** In a neutral dyebath, the addition of an electrolyte (salt) reduces the negative surface charge of the natural fibers, allowing the anionic dye molecules to approach and adsorb onto the fiber surface.[2][5]

- **Fixation:** The addition of an alkali, such as sodium carbonate, raises the pH of the dyebath. This catalyzes a nucleophilic substitution reaction between the reactive group of the dye and the hydroxyl groups of the cellulose, forming a stable covalent bond.[3][6]

Key Parameters Influencing Staining

Several factors can influence the efficiency and quality of the staining process:

- **Dye Concentration:** Higher dye concentrations generally lead to deeper shades, but excessive concentrations can lead to aggregation and reduced color yield.[5]
- **Salt Concentration:** The addition of salt is crucial for dye exhaustion. The optimal concentration depends on the dye and the desired shade depth.[4][5]
- **Alkali Concentration:** The alkali is essential for the fixation of the dye to the fiber. The pH of the dyebath should be carefully controlled to ensure optimal fixation without causing significant dye hydrolysis.[3][7][8]
- **Temperature:** Temperature affects the rate of dye diffusion and fixation. The optimal temperature for **Reactive Red 180** is typically in the range of 60-80°C.[9][10]
- **Liquor Ratio:** The ratio of the volume of the dyebath to the weight of the fabric can influence dye uptake and levelness.

Quantitative Data Summary

The following table summarizes the effect of key parameters on the color strength (K/S value) of fabrics dyed with reactive red dyes. The K/S value is a measure of the color depth of the dyed fabric.

Parameter	Condition	Fiber Type	Reactive Dye	K/S Value	Reference
Alkali Concentration	6 g/L	Cotton	Novacron Red S-B (1%)	0.029	[7]
	7 g/L	Cotton	Novacron Red S-B (1%)	0.032	[7]
	8 g/L	Cotton	Novacron Red S-B (1%)	0.046	[7]
	9 g/L	Cotton	Novacron Red S-B (1%)	0.035	[7]
	10 g/L	Cotton	Novacron Red S-B (1%)	0.028	[7]
	Temperature	40°C	Cotton	Novacron Red S-B (1%)	-
50°C		Cotton	Novacron Red S-B (1%)	-	[10]
60°C		Cotton	Novacron Red S-B (1%)	Highest	
70°C		Cotton	Novacron Red S-B (1%)	-	[10]
80°C		Cotton	Novacron Red S-B (1%)	Lower	
Salt Concentration	Varied (e.g., 40-80 g/l)	Cotton	Remazol Red RGB	Increased K/S with increased salt up to a point	

Note: The data presented is for similar reactive red dyes and illustrates general trends. Optimal conditions for **Reactive Red 180** may vary.

Experimental Protocol

This protocol describes the exhaust dyeing of cotton fabric with **Reactive Red 180**.

Materials:

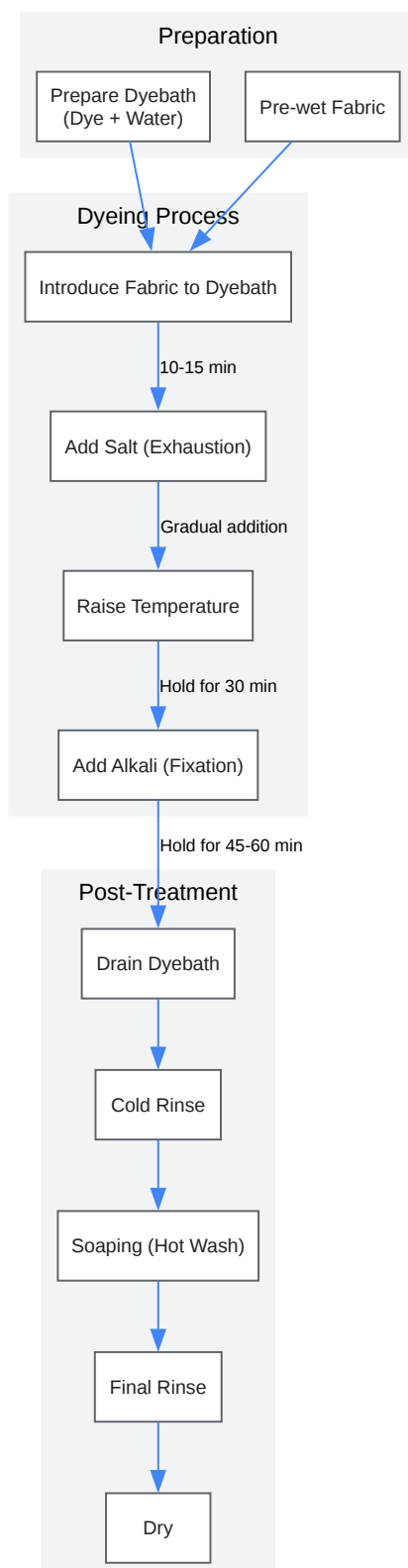
- **Reactive Red 180** dye powder
- Natural fiber fabric (e.g., scoured and bleached cotton)
- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Sodium carbonate (Na_2CO_3 , soda ash)
- Deionized water
- Laboratory dyeing machine or water bath with a stirrer
- Beakers and graduated cylinders
- pH meter
- Spectrophotometer for color measurement (optional)

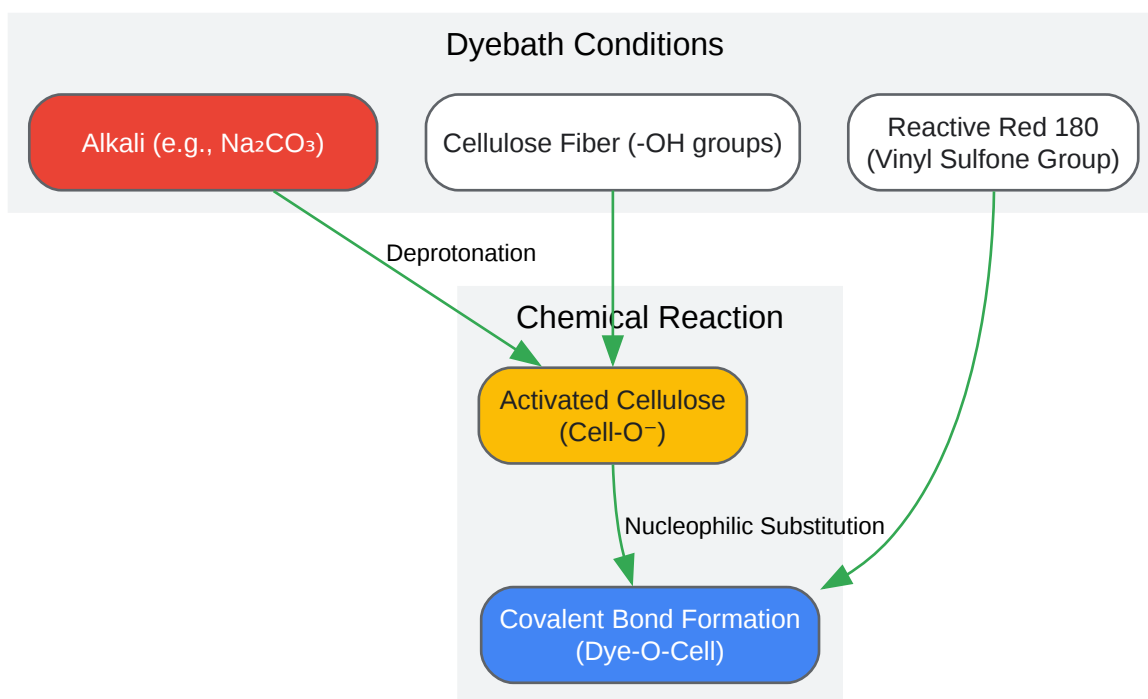
Procedure:

- Preparation of Dyebath:
 - Calculate the required amount of **Reactive Red 180** dye based on the weight of the fabric (o.w.f - on the weight of fabric). For a 1% shade, use 1 g of dye for every 100 g of fabric.
 - Make a paste of the dye powder with a small amount of cold water. Add warm water (around 50°C) to dissolve the dye completely.[2]
 - Prepare the dyebath with the required volume of deionized water to achieve the desired liquor ratio (e.g., 1:20).
 - Add the dissolved dye solution to the dyebath and mix well.

- Dyeing - Exhaustion Phase:
 - Introduce the pre-wetted fabric into the dyebath at room temperature.
 - Run the dyeing machine or stir the bath for 10-15 minutes to ensure even wetting of the fabric.
 - Gradually add the required amount of salt (e.g., 60 g/L) to the dyebath in portions over 15-20 minutes.[2]
 - Slowly raise the temperature of the dyebath to the optimal dyeing temperature (e.g., 60°C) over 30 minutes.[9][10]
 - Continue dyeing at this temperature for 30 minutes, ensuring continuous agitation.
- Dyeing - Fixation Phase:
 - After the exhaustion phase, add the required amount of pre-dissolved sodium carbonate (e.g., 15-20 g/L) to the dyebath in portions over 10-15 minutes.[2]
 - Continue the dyeing process at the same temperature for another 45-60 minutes for fixation of the dye.[11]
- Rinsing and Soaping:
 - After dyeing, drain the dyebath.
 - Rinse the dyed fabric thoroughly with cold water until the water runs clear.
 - Perform a soaping treatment to remove any unfixed dye. This is typically done by washing the fabric in a solution containing 1-2 g/L of a non-ionic detergent at a near-boil temperature for 10-15 minutes.
 - Rinse the fabric again with warm and then cold water.
 - Squeeze the excess water and air-dry the fabric.

Visualization of the Experimental Workflow





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